

Spectroscopic data for (2R)-2-phenylaziridine (NMR, IR, MS)

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Compound of Interest

Compound Name: (2R)-2-phenylaziridine
CAS No.: 18142-08-0; 25260-42-8
Cat. No.: B2598813

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Spectroscopic Data Guide: (2R)-2-Phenylaziridine

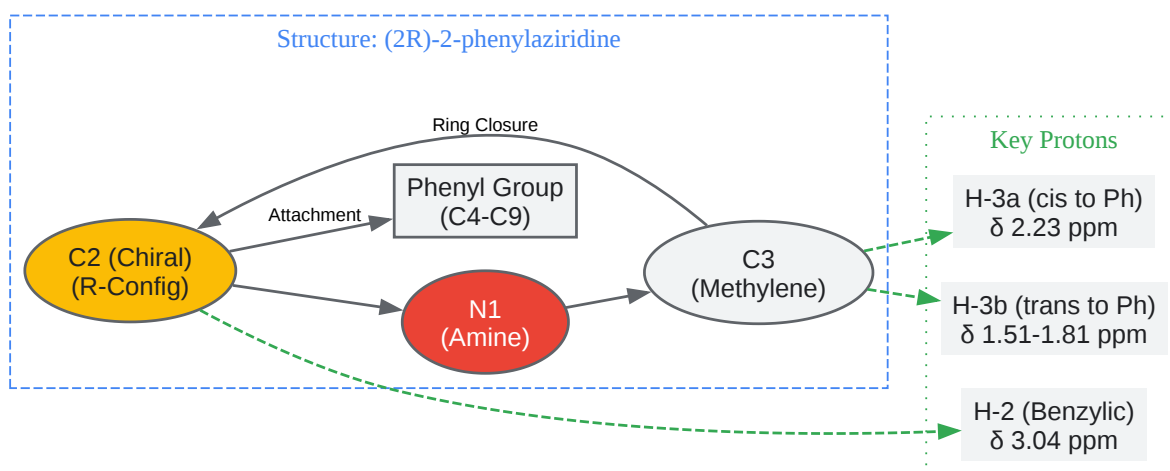
Chemical Identity & Structural Analysis

(2R)-2-phenylaziridine is the levorotatory enantiomer (in chloroform) of the parent styrenimine. Its three-membered ring imposes significant angle strain (~26 kcal/mol), resulting in characteristic upfield NMR shifts for the ring protons and distinct coupling constants due to the rigid geometry.

Property	Detail
IUPAC Name	(2R)-2-phenylaziridine
Common Name	(R)-Styrenimine
CAS Number	25260-42-8 (R-isomer); 1499-00-9 (racemate)
Molecular Formula	C
	H
	N
Molecular Weight	119.16 g/mol
Stereochemistry	(R)-configuration at C2

Structural Visualization

The following diagram illustrates the stereochemical configuration and atom numbering used for spectral assignment.



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Caption: Structural connectivity of **(2R)-2-phenylaziridine** highlighting the chiral center (C2) and diagnostic protons.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR)

The

¹H NMR spectrum in CDCl₃

is characterized by an AMX spin system for the aziridine ring protons. The coupling constants (J) are diagnostic for stereochemistry, adhering to the Karplus relationship where J is positive in three-membered rings.

Solvent: CDCl₃

(referenced to 7.26 ppm) Frequency: 400 MHz[1][2]

Chemical Shift (δ , ppm)	Multiplicity	Integral	Coupling Constants (J , Hz)	Assignment	Structural Note
7.18 – 7.40	Multiplet (m)	5H	-	Ar-H	Phenyl ring protons
3.01 – 3.04	Doublet of doublets (dd)	1H	,	C(2)-H	Benzylic methine
2.20 – 2.23	Doublet (d)	1H		C(3)-H	Cis to phenyl group
1.81	Doublet (d)	1H		C(3)-H	Trans to phenyl group
~1.51	Broad singlet (br s)	1H	-	N-H	Exchangeable amine proton

Mechanistic Insight:

- The C(2)-H signal is deshielded (~3.0 ppm) relative to the C(3) protons due to the inductive effect of the phenyl ring and the nitrogen atom.
- The C(3)-H protons are diastereotopic. The proton cis to the phenyl ring (H_{cis}) typically appears downfield of the trans proton (H_{trans}) due to the ring current effect of the aromatic system and van der Waals deshielding.
- Coupling: The cis coupling (J_{cis}) is consistently larger than the trans coupling (J_{trans}), serving as a primary confirmation of ring integrity.

Carbon-13 NMR (¹³C NMR)

The

¹³C spectrum displays distinct resonances for the strained aziridine carbons and the aromatic system.

Solvent: CDCl₃

(referenced to 77.16 ppm) Frequency: 100 MHz

Chemical Shift (δ , ppm)	Carbon Type	Assignment
140.3	Quaternary (C)	Phenyl C1' (Ipso)
128.4	Methine (CH)	Phenyl C3'/C5' (Meta)
127.0	Methine (CH)	Phenyl C4' (Para)
125.6	Methine (CH)	Phenyl C2'/C6' (Ortho)
32.1	Methine (CH)	Aziridine C2 (Benzylic)
29.2	Methylene (CH)	Aziridine C3

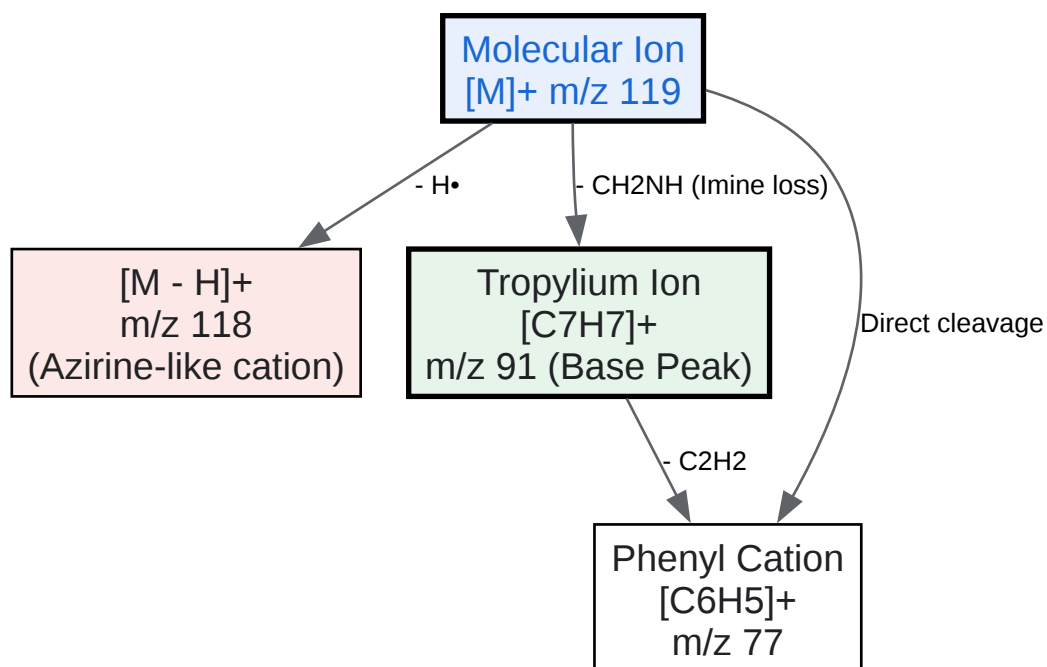
Mass Spectrometry (MS)

The mass spectrum of 2-phenylaziridine is dominated by fragmentation driven by the stability of the benzyl/tropylium cation.

Method: Electron Ionization (EI), 70 eV[3]

m/z	Intensity (%)	Fragment Ion	Fragmentation Pathway
119	~10-20	[M]	Molecular Ion (C H N)
118	~50-80	[M – H]	Loss of H radical (Formation of iminium species)
91	100 (Base)	[C H]	Tropylium ion (Cleavage of C2-C3 and loss of CH NH)
77	~20-40	[C H]	Phenyl cation
51	~10-15	[C H]	Fragmentation of phenyl ring

Fragmentation Workflow



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Caption: Primary fragmentation pathways for 2-phenylaziridine under Electron Ionization.

Infrared Spectroscopy (IR)

The IR spectrum confirms the presence of the secondary amine and the strained ring system.

Wavenumber (cm)	Vibration Mode	Functional Group
3300 – 3350	N-H Stretch (Weak/Medium)	Secondary Amine
3030 – 3060	C-H Stretch (sp)	Aromatic Ring
2980 – 3010	C-H Stretch (Strained sp)	Aziridine Ring C-H
1600, 1495	C=C Stretch	Aromatic Ring Breathing
1200 – 1250	C-N Stretch	Aziridine Ring
690, 750	C-H Out-of-Plane Bend	Monosubstituted Benzene

Optical Properties (Stereochemical Verification)

The specific rotation is the definitive method for verifying the enantiomeric purity of the (2R)-isomer. Note that the sign of rotation is solvent-dependent.

- Configuration: **(2R)-2-phenylaziridine**

- Specific Rotation

:

- In Chloroform (CHCl₃)

):-45.5° (c = 1.7, 75% ee)

Extrapolated pure value ~ -60°.

- In Ethanol (EtOH):+41.8° (Note: The (S)-enantiomer is reported as -41.8° in EtOH).[4]

- Conclusion: In standard organic solvents like CHCl₃

, the (R)-isomer is levorotatory (-).

Experimental Protocol: Sample Preparation For NMR Analysis

- Safety: Aziridines are potential alkylating agents. Handle in a fume hood with nitrile gloves.
- Solvent: Use high-quality CDCl₃ neutralized with basic alumina or KOH to remove acidic impurities in CDCl₃ (HCl/DCl) can cause ring opening to the chloro-amine, destroying the sample and altering the spectrum.
- Concentration: Dissolve ~10 mg of oil in 0.6 mL CDCl₃.
- Acquisition: Standard proton parameters (16 scans, 1s relaxation delay).

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